

An In-depth Technical Guide on the Biochemical Properties and Structure of Methicillin

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Compound of Interest

Compound Name:	Methicillin
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core biochemical properties and structural features of methicillin. It is designed to serve as a detailed resource for researchers, scientists, and professionals involved in drug development and the study of antimicrobial resistance. The guide covers methicillin's mechanism of action, the molecular basis of resistance, its physicochemical properties, and detailed experimental protocols for its characterization.

Core Biochemical and Structural Properties

Methicillin is a narrow-spectrum β -lactam antibiotic belonging to the penicillin class.^[1] Discovered in 1960, it was specifically developed to be effective against penicillinase-producing *Staphylococcus aureus*.^[1]

Chemical Structure and Nomenclature

Methicillin's chemical structure is characterized by a β -lactam ring fused to a thiazolidine ring, a core structure common to all penicillins.^[2] Its unique feature is the presence of a 2,6-dimethoxybenzoyl group attached to the 6-aminopenicillanic acid nucleus.^[3] This bulky side chain provides steric hindrance, protecting the β -lactam ring from hydrolysis by staphylococcal β -lactamases (penicillinases).^[2]

- IUPAC Name: (2S,5R,6R)-6-(2,6-dimethoxybenzamido)-3,3-dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid[1]
- Molecular Formula: C₁₇H₂₀N₂O₆S[1]
- Synonyms: Meticillin, Staphcillin[2]

Physicochemical Properties

The following table summarizes the key physicochemical properties of methicillin and its sodium salt.

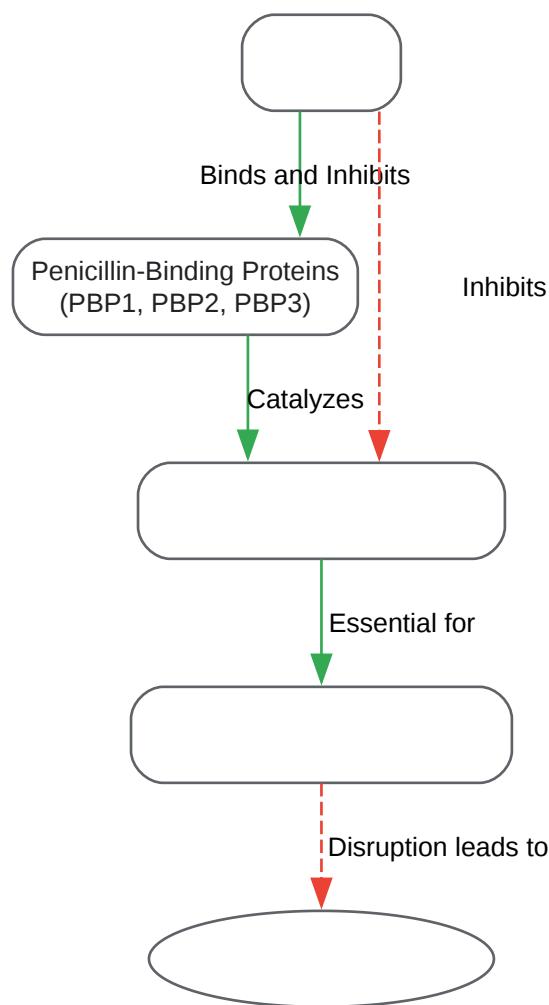
Property	Value	Reference(s)
Molecular Weight	380.42 g/mol	[1]
Melting Point	196-197 °C (for Methicillin Sodium Salt)	[4]
pKa	2.77	
Solubility	Methicillin Sodium Salt in:	
Water: Soluble	[4]	
PBS (pH 7.2):	~10 mg/mL	
Ethanol:	~2 mg/mL	
DMSO:	~16 mg/mL	
Dimethyl formamide:	~20 mg/mL	

Mechanism of Action and Resistance

Mechanism of Action: Inhibition of Penicillin-Binding Proteins (PBPs)

Like other β -lactam antibiotics, methicillin's bactericidal activity stems from its ability to inhibit the synthesis of the bacterial cell wall.[1] It specifically targets and covalently binds to penicillin-

binding proteins (PBPs), which are bacterial transpeptidases.^{[1][5]} These enzymes are crucial for the final steps of peptidoglycan synthesis, catalyzing the cross-linking of peptide side chains of adjacent glycan strands.^[5] By acting as a structural analog of the D-alanyl-alanine substrate of the transpeptidase, methicillin acylates the active site serine of PBPs, rendering them inactive.^[2] This inhibition of peptidoglycan cross-linking leads to a weakened cell wall, ultimately causing bacterial cell lysis and death.^[2] In methicillin-susceptible *S. aureus*, the primary targets are PBP1, PBP2, and PBP3.

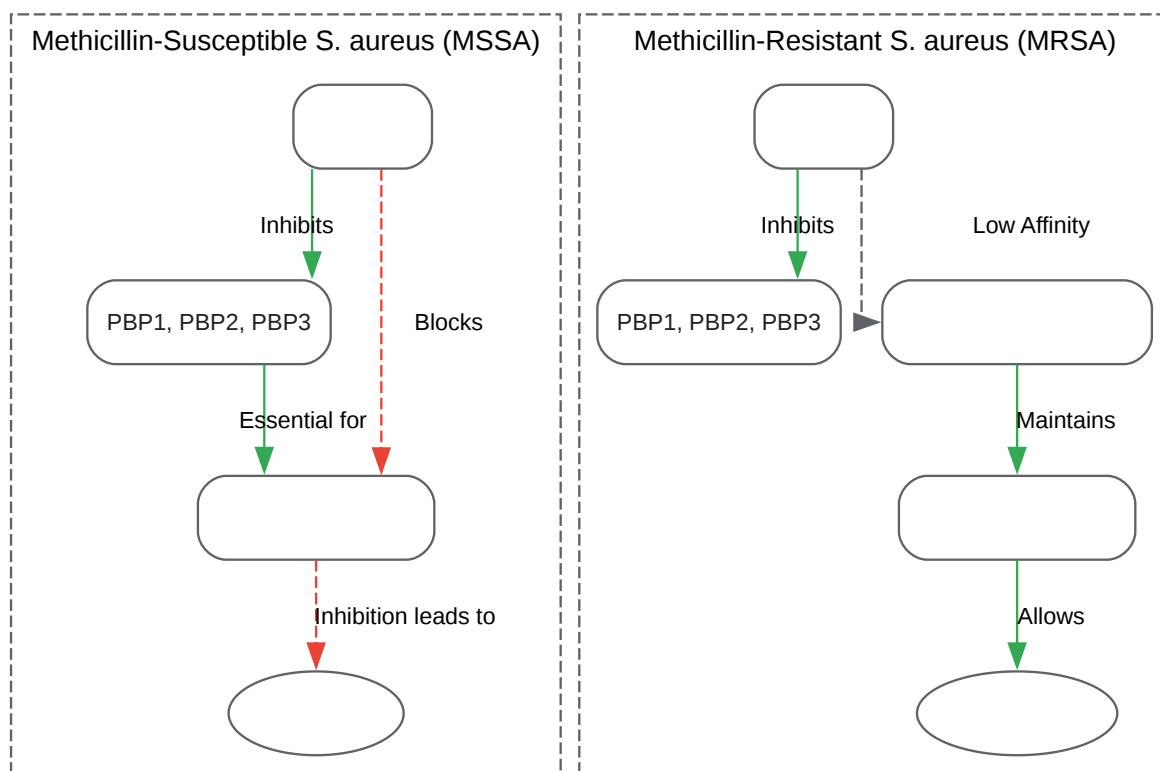


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Figure 1: Mechanism of action of methicillin.

Mechanism of Resistance: The Role of PBP2a

The primary mechanism of methicillin resistance in *S. aureus* (MRSA) is the acquisition of the *mecA* gene, which is carried on a mobile genetic element called the staphylococcal cassette chromosome *mec* (SCC*mec*).^[6] The *mecA* gene encodes a unique penicillin-binding protein, PBP2a (also known as PBP2'), which has a very low affinity for methicillin and other β -lactam antibiotics.^[6] While the native PBPs of *S. aureus* are effectively inhibited by methicillin, PBP2a remains active and can continue to catalyze the transpeptidation reactions necessary for cell wall synthesis, allowing the bacteria to survive and replicate in the presence of the antibiotic.^[5]



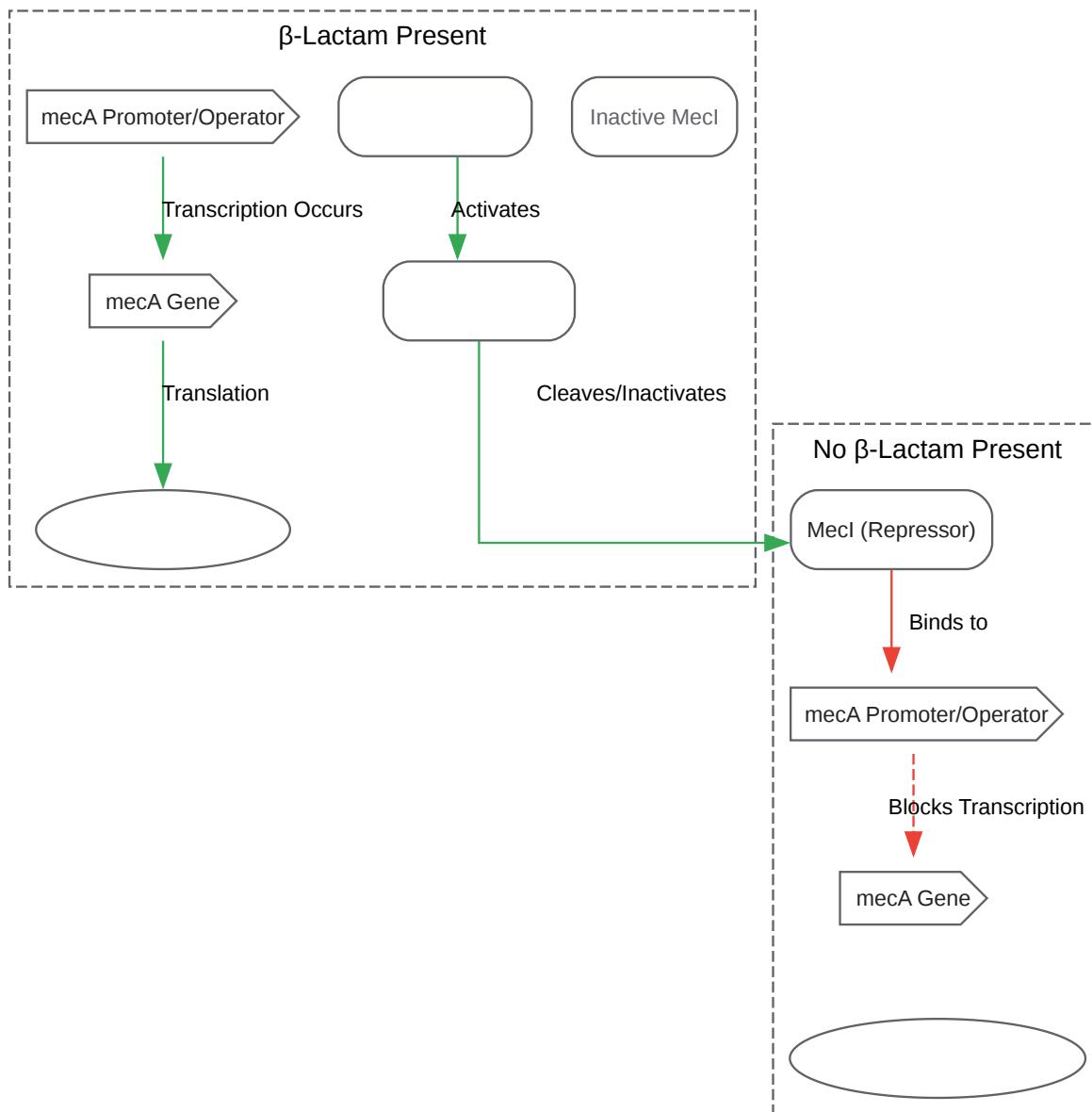
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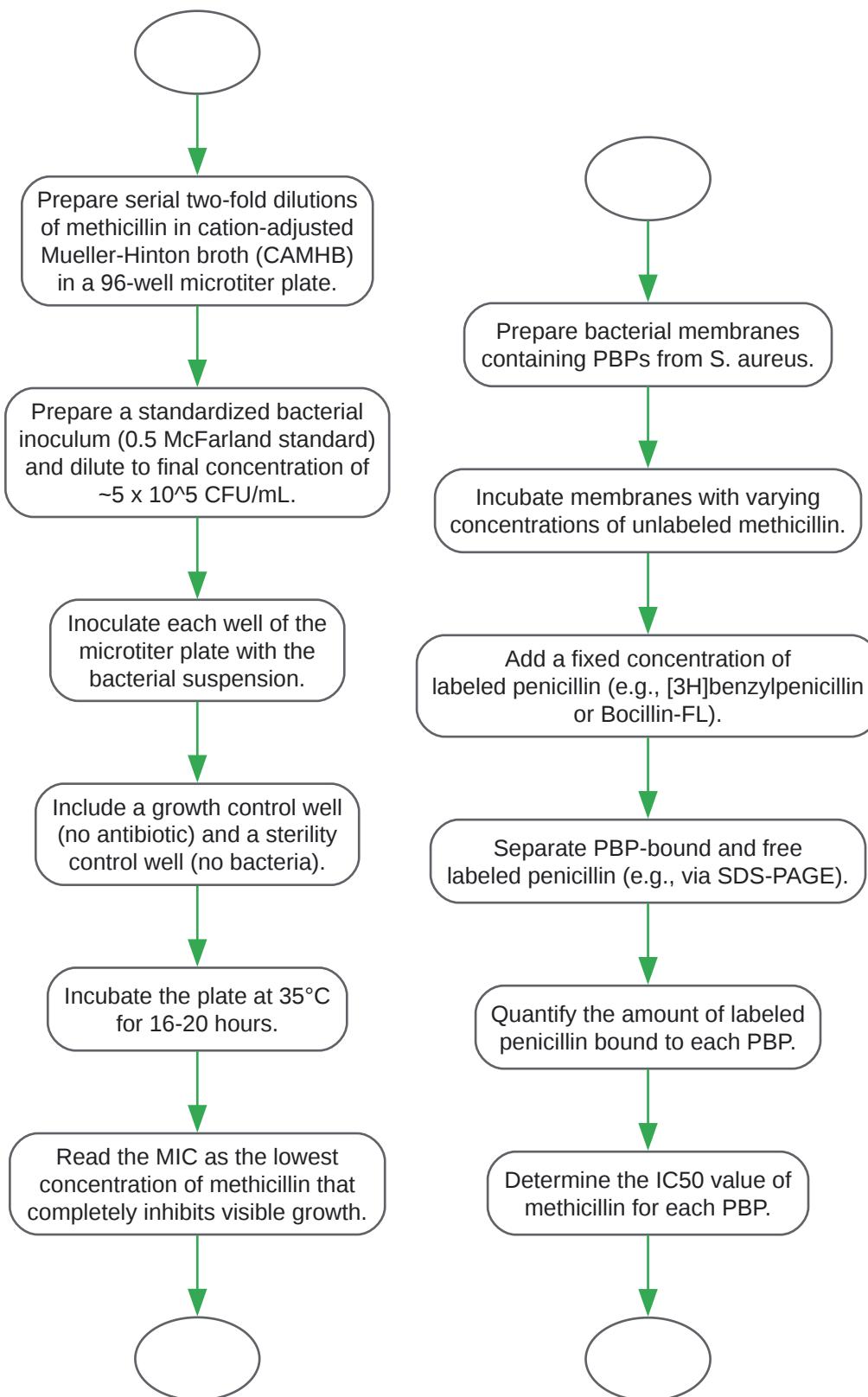
Figure 2: Comparison of methicillin's effect on MSSA and MRSA.

Regulation of *mecA* Expression

The expression of the *mecA* gene is controlled by a regulatory system consisting of two genes, *mecR1* and *mecl*, located upstream of *mecA*. *MecR1* is a transmembrane sensor protein, and *Mecl* is a repressor protein. In the absence of a β -lactam antibiotic, *Mecl* binds to the operator

region of the *mecA* gene, preventing its transcription. When a β -lactam antibiotic is present, it is sensed by *MecR1*, which then initiates a signal transduction cascade that leads to the inactivation of the *MecI* repressor, allowing for the transcription of *mecA* and the production of PBP2a.



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References

- 1. Methicillin sodium | Bacterial | CAS 132-92-3 | Buy Methicillin sodium from Supplier InvivoChem [invivochem.com]
- 2. Methicillin Sodium Salt CAS#: 132-92-3 [m.chemicalbook.com]
- 3. digitalcommons.dartmouth.edu [digitalcommons.dartmouth.edu]
- 4. Methicillin sodium salt, 90+% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 5. Penicillin-Binding Protein 2a of Methicillin-Resistant Staphylococcus aureus - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Methicillin Sodium Salt | 132-92-3 [chemicalbook.com]
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